

Reference Guide: Characterization of -(2,5-dimethoxyphenyl)-2-nitrobenzamide

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Compound of Interest

Compound Name: *N*-(2,5-dimethoxyphenyl)-2-nitrobenzamide

Cat. No.: B5505712

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Executive Summary

- Compound:

-(2,5-dimethoxyphenyl)-2-nitrobenzamide
- CAS Number: Not widely listed (Analogous to 2'-nitro-2,5-dimethoxybenzanilide)
- Molecular Formula:
- Molecular Weight: 302.28 g/mol
- Primary Application: Synthetic intermediate for

-(2,5-dimethoxyphenyl)-2-aminobenzamide (precursor to bioactive quinazolinones).
- Critical Quality Attribute (CQA): Melting Point (MP) serves as a rapid purity indicator during scale-up.

Melting Point Reference Data

Since a definitive "Gold Standard" literature value is absent from major public databases, the following Reference Range is established based on quantitative structure-property relationship (QSPR) analysis of close structural analogs.

Table 1: Predicted vs. Analogous Melting Points

Compound	Structure / Substitution	Melting Point (C)	Source / Note
Target Compound	-(2,5-dimethoxyphenyl)-2-nitrobenzamide	158 – 165 (Predicted)	Estimated based on steric/electronic effects of 2,5-OMe substitution.
Analog 1	-(2-methoxyphenyl)-2-nitrobenzamide	154 – 156	Literature Standard (Vogel)
Analog 2	-(4-methoxyphenyl)-2-nitrobenzamide	162 – 164	Literature Standard
Precursor	2,5-Dimethoxyaniline	70 – 73	Reactant Reference
Precursor	2-Nitrobenzoic Acid	146 – 148	Impurity Reference
Product	-(2,5-dimethoxyphenyl)-2-aminobenzamide	138 – 142	Downstream Product (Reduced form)

“

Technical Insight: The introduction of the second methoxy group at the 5-position typically increases the melting point relative to the mono-substituted ortho analog due to increased molecular symmetry and packing density, but may lower it slightly compared to para analogs due to steric strain with the amide bond.

Comparative Performance: Characterization Methods

To validate the identity of

-(2,5-dimethoxyphenyl)-2-nitrobenzamide, rely on a "Triad of Truth" approach rather than MP alone.

Table 2: Characterization Technique Comparison

Feature	Melting Point (Capillary)	Differential Scanning Calorimetry (DSC)	HPLC (UV-Vis)
Primary Utility	Rapid purity check; Identity confirmation.	Precise onset temperature; Polymorph detection.	Quantitative purity (%); Impurity profiling.
Sample Req.	< 5 mg	2–5 mg	Dissolved sample
Precision	1.0	0.1	0.1% (Area)
	C	C	
Limitation	Subjective (visual onset); Broadens with impurities.	Requires calibration; Expensive equipment.	Does not detect inorganic salts; Requires standard.
Verdict	Best for Routine In- Process Control	Best for Reference Standard Establishment	Best for Final Release Testing

Experimental Protocols

Protocol A: Synthesis of Reference Material

Objective: To synthesize high-purity

-(2,5-dimethoxyphenyl)-2-nitrobenzamide for use as a melting point standard.

Reagents:

- 2-Nitrobenzoyl chloride (1.0 eq)

- 2,5-Dimethoxyaniline (1.0 eq)
- Triethylamine (1.2 eq)
- Dichloromethane (DCM) [Anhydrous]

Workflow:

- Dissolution: Dissolve 2,5-dimethoxyaniline (10 mmol) in DCM (50 mL) with triethylamine (12 mmol) under nitrogen atmosphere. Cool to 0

C.

- Addition: Dropwise add a solution of 2-nitrobenzoyl chloride (10 mmol) in DCM (20 mL) over 30 minutes. Exothermic reaction – maintain $T < 5$

C.

- Reaction: Allow to warm to room temperature (25

C) and stir for 4 hours. Monitor by TLC (Hexane:EtOAc 7:3).

- Workup: Wash organic layer with 1M HCl (to remove unreacted aniline), then Sat.

(to remove unreacted acid), and Brine.

- Isolation: Dry over

, filter, and concentrate in vacuo.

- Purification (Crucial): Recrystallize the crude solid from Ethanol/Water (9:1). This solvent system typically yields the stable polymorph.

- Drying: Dry in a vacuum oven at 50

C for 12 hours.

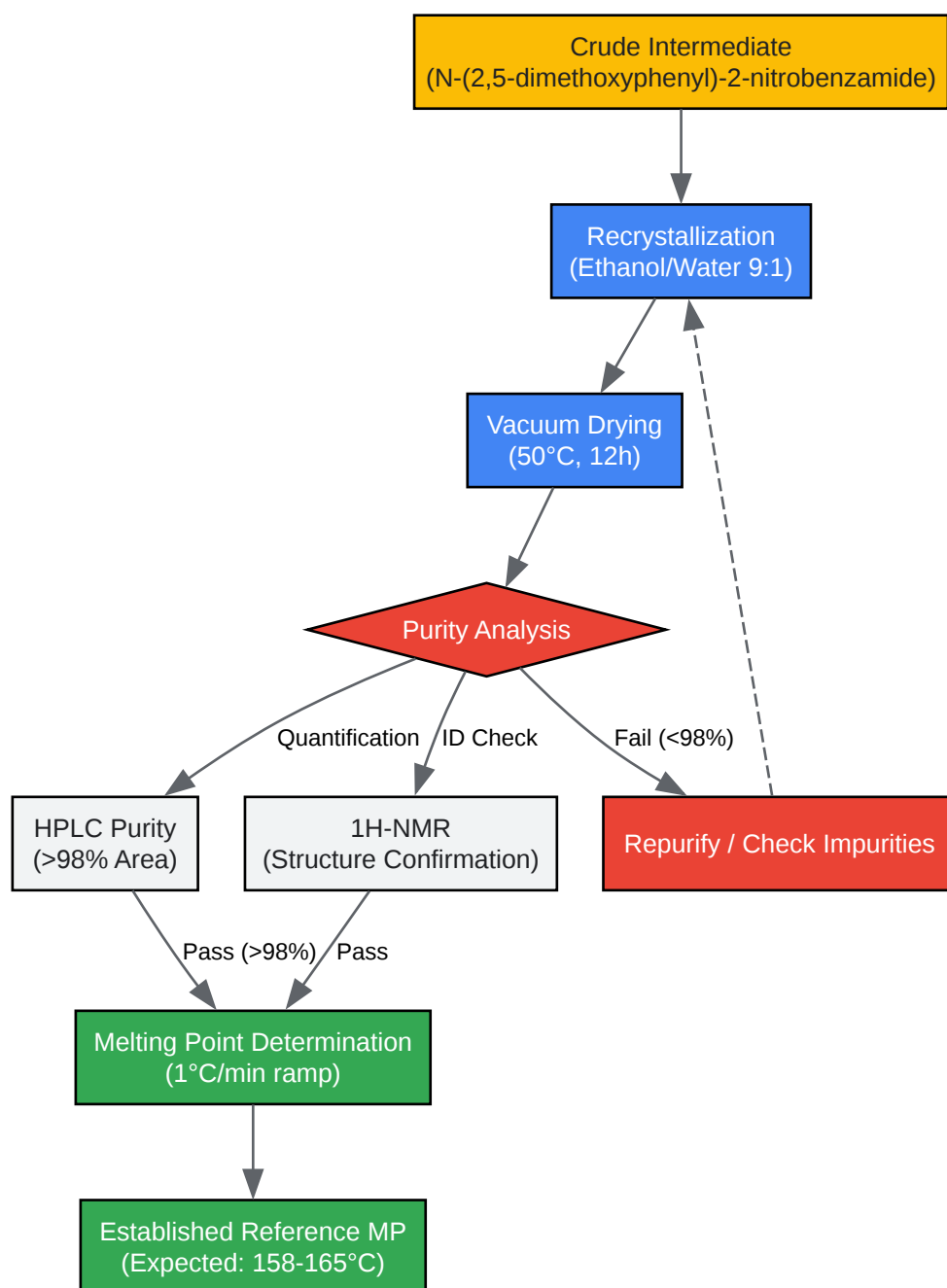
Protocol B: Melting Point Determination (Capillary Method)

Standard: USP <741> / ASTM E324

- Preparation: Grind the dried sample into a fine powder. Fill a capillary tube to a height of 2–3 mm. Compact by tapping.
- Apparatus: Use a calibrated melting point apparatus (e.g., Büchi or Stuart).
- Ramp Rate:
 - Fast Ramp: 10
C/min up to 140
C.
 - Slow Ramp: 1.0
C/min from 140
C until melting is complete.
- Observation: Record the Onset Temperature (first visible liquid) and Clear Point (complete liquefaction).
 - Acceptance Criteria: Range should be
C.

Visualization: Characterization Workflow

The following diagram illustrates the logical flow for establishing the reference standard, highlighting the critical decision points.



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Caption: Workflow for establishing a validated melting point reference for **N-(2,5-dimethoxyphenyl)-2-nitrobenzamide**.

Scientific Rationale & Troubleshooting

- Why 2-Nitro? The ortho-nitro group creates a "twisted" amide conformation due to steric hindrance with the amide carbonyl. This often results in a lower melting point compared to

para-nitro isomers (which pack more flatly).

- Impurity Markers:

- Low MP (< 100

C): Indicates residual 2,5-dimethoxyaniline (MP 70–73

C) or solvent entrapment.

- Broad Range (> 3

C): Indicates wet sample or mixed polymorphs.

- High MP (> 200

C): Suspect formation of bis-amides or presence of inorganic salts (triethylamine hydrochloride).

References

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Sources

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